

How to dissolve and prepare TVB-3166 for experiments

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Compound of Interest		
Compound Name:	TVB-3166	
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Application Notes and Protocols for TVB-3166

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and preparation of **TVB-3166**, a potent and selective inhibitor of Fatty Acid Synthase (FASN), for use in a variety of experimental settings. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction to TVB-3166

TVB-3166 is an orally-available, reversible, and selective inhibitor of fatty acid synthase (FASN) with IC₅₀ values of 42 nM in biochemical assays and 81 nM for cellular palmitate synthesis.[1] By inhibiting FASN, **TVB-3166** disrupts de novo palmitate synthesis, a pathway often upregulated in cancer cells to support rapid proliferation and survival.[2][3][4] This inhibition leads to the disruption of lipid raft architecture, interference with key signaling pathways such as PI3K-AKT-mTOR and β-catenin, and ultimately, the induction of apoptosis in tumor cells.[2] [4][5][6]

Physicochemical Properties and Storage



Property	Value	Source
Molecular Weight	384.47 g/mol	[7]
Appearance	Powder	[7]
Storage (Powder)	3 years at -20°C	[7]
Storage (Stock Solution)	1 year at -80°C in solvent; 1 month at -20°C in solvent	[7]

To prevent degradation, it is recommended to aliquot stock solutions to avoid repeated freezethaw cycles.

Solubility Data

The solubility of **TVB-3166** is a critical factor in the preparation of solutions for experimental use. It is highly soluble in DMSO, which is the recommended solvent for preparing stock solutions. For in vivo studies, specific formulations are required to ensure bioavailability and stability.

Solvent	Solubility	Notes	Source
DMSO	62.5 mg/mL (162.56 mM)	Use of newly opened, anhydrous DMSO is highly recommended as it is hygroscopic, and moisture can impact solubility. Ultrasonic assistance may be required.	[1]
DMSO	77 mg/mL (200.27 mM)	Fresh DMSO is crucial as moisture absorption can reduce solubility.	[7]
Water	Insoluble	[7]	
Ethanol	Insoluble	[7]	



Experimental Protocols

Protocol 1: Preparation of TVB-3166 Stock Solution for In Vitro Experiments

This protocol details the preparation of a high-concentration stock solution of **TVB-3166** in DMSO, suitable for dilution in cell culture media for various in vitro assays.

Materials:

- TVB-3166 powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic water bath (optional)

Procedure:

- Pre-warming: Allow the TVB-3166 vial and DMSO to equilibrate to room temperature before opening to minimize moisture condensation.
- Weighing: Accurately weigh the desired amount of TVB-3166 powder in a sterile microcentrifuge tube.
- Dissolution: Add the appropriate volume of sterile DMSO to achieve the desired stock concentration (e.g., 10 mM, 50 mM). It is recommended to use fresh, anhydrous DMSO.[1]
 [7]
- Mixing: Vortex the solution thoroughly to facilitate dissolution. If precipitation occurs, gentle warming and/or sonication in an ultrasonic water bath can be used to aid dissolution.[1]
- Sterilization: While DMSO is a sterile solvent, if necessary, the stock solution can be sterilized by filtering through a 0.22 μm syringe filter compatible with DMSO.



• Storage: Aliquot the stock solution into smaller volumes in sterile, light-protected tubes to avoid repeated freeze-thaw cycles. Store at -80°C for up to one year or at -20°C for up to one month.[7]

Example Dilutions for a 10 mM Stock Solution:

Desired Final Concentration	Volume of 10 mM Stock	Final Volume in Media
1 μΜ	1 μL	10 mL
10 μΜ	10 μL	10 mL
100 μΜ	100 μL	10 mL

Note: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

Protocol 2: Preparation of TVB-3166 Formulation for In Vivo Oral Gavage (Suspension)

This protocol describes the preparation of a suspended solution of **TVB-3166** suitable for oral administration in animal models.

Materials:

- TVB-3166 stock solution in DMSO (e.g., 20.8 mg/mL)
- 20% SBE-β-CD in Saline
- Sterile tubes
- Vortex mixer

Procedure:

• Initial Dilution: In a sterile tube, add 100 μL of a 20.8 mg/mL TVB-3166 DMSO stock solution.



- Vehicle Addition: To the DMSO solution, add 900 μL of 20% SBE-β-CD in Saline.
- Mixing: Mix the solution thoroughly by vortexing to create a uniform suspension. This will yield a 2.08 mg/mL suspended solution.[1]
- Administration: The freshly prepared suspended solution can be used for oral and intraperitoneal injections. It is recommended to use the formulation on the same day it is prepared.[1]

Protocol 3: Preparation of TVB-3166 Formulation for In Vivo Injection (Clear Solution)

This protocol details the preparation of a clear solution of **TVB-3166** for injection, utilizing a cosolvent system.

Materials:

- TVB-3166 stock solution in DMSO (e.g., 77 mg/mL)
- PEG300
- Tween-80
- ddH₂O (double-distilled water)
- · Sterile tubes
- Vortex mixer

Procedure:

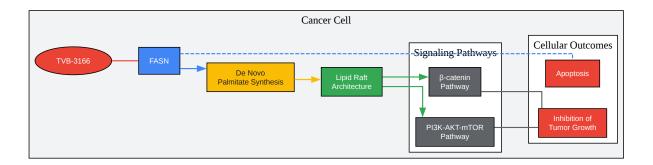
- Initial Dilution: In a sterile tube, take 50 μL of a 77 mg/mL clarified TVB-3166 DMSO stock solution.
- Co-solvent Addition: Add 400 μL of PEG300 to the DMSO solution and mix until clear.
- Surfactant Addition: Add 50 μL of Tween-80 to the mixture and mix until clear.



- Aqueous Phase Addition: Add 500 μL of ddH₂O to bring the final volume to 1 mL.
- Final Mixing: Mix the solution thoroughly. The resulting clear solution should be used immediately for optimal results.[7]

Signaling Pathway and Experimental Workflow

TVB-3166 exerts its anti-tumor effects by inhibiting FASN, which in turn affects multiple downstream signaling pathways crucial for cancer cell proliferation and survival.

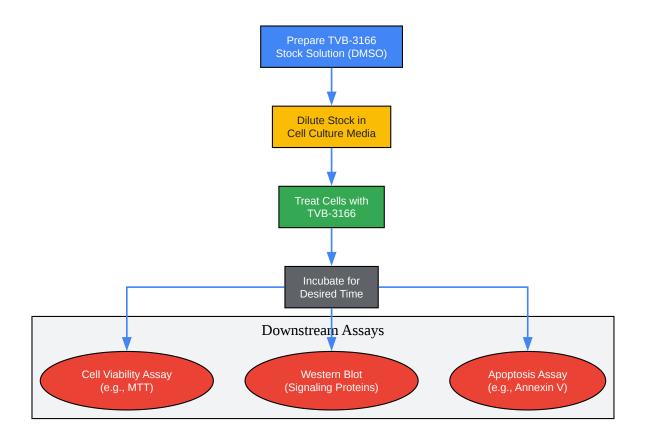


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Caption: Mechanism of action of TVB-3166.

The provided diagram illustrates that **TVB-3166** inhibits FASN, leading to a reduction in de novo palmitate synthesis. This disrupts the architecture of lipid rafts, which in turn inhibits prosurvival signaling pathways like PI3K-AKT-mTOR and β -catenin. The overall effect is the induction of apoptosis and the inhibition of tumor growth.[2][4][5][6]





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Caption: General workflow for in vitro experiments with TVB-3166.

This workflow diagram outlines the key steps for conducting in vitro experiments with **TVB-3166**. It begins with the preparation of a DMSO stock solution, followed by dilution into cell culture media. Cells are then treated with the desired concentration of **TVB-3166** and incubated for a specific period before being subjected to various downstream assays to assess cellular responses such as viability, protein expression, and apoptosis.

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